

Chemical & Biological Profile of Kgp-IN-1 hydrochloride

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Compound Focus: Kgp-IN-1

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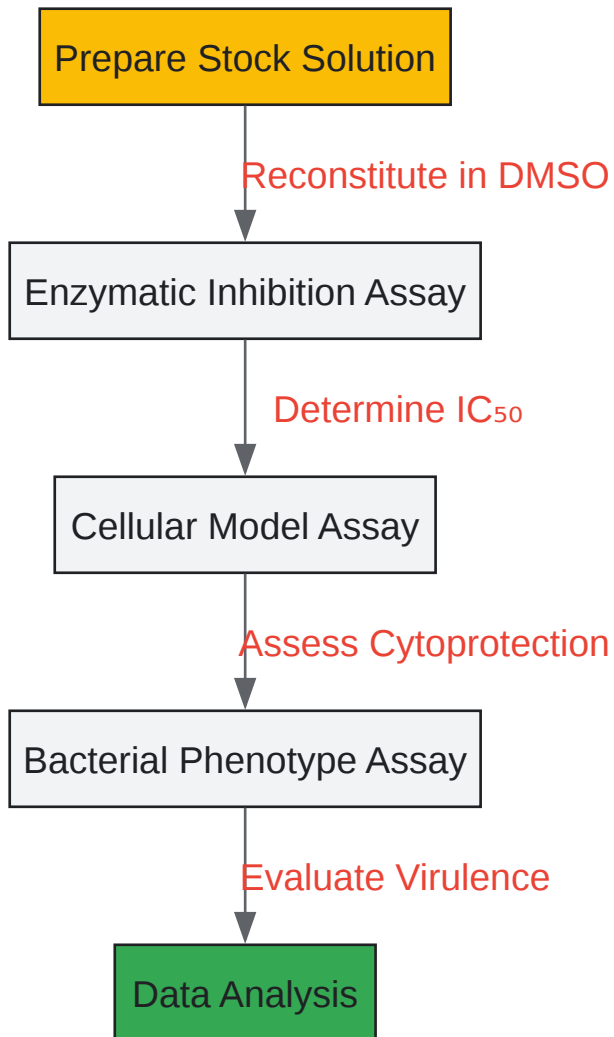
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Property	Detail
CAS Number	2097865-47-7 [1]
Molecular Formula	C ₁₉ H ₂₅ ClF ₄ N ₄ O ₃ [1]
Molecular Weight	468.87 g/mol [1]
Biological Target	Arginine-specific gingipain (Rgp) [1]
Source	Extracted from patent WO2017201322A1, compound 13-R [1]
Appearance	White to off-white solid [1]
Storage	4°C, sealed storage, away from moisture [1]

Application Notes & Proposed Workflow

Kgp-IN-1 hydrochloride is a small molecule inhibitor developed to target the Rgp protease, a key virulence factor produced by the periodontal pathogen *Porphyromonas gingivalis* [1]. Inhibiting Rgp and the related Lys-gingipain (Kgp) is a promising therapeutic strategy, as these enzymes are critical for bacterial nutrition, evasion of host immune responses, and overall virulence [2].

The diagram below outlines a proposed in vitro workflow for evaluating **Kgp-IN-1** hydrochloride, based on standard practices for characterizing enzyme inhibitors.



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Proposed Experimental Protocols

Given the absence of explicit protocols in the search results, the following sections are proposed based on the available data and standard laboratory methods for characterizing enzyme inhibitors.

Stock Solution Preparation and Storage

This protocol is based on the solubility data provided by the supplier [1].

- **Solvent:** Use high-grade, freshly opened **DMSO** (hygroscopic DMSO can impact solubility).
- **Concentration:** Prepare a **125 mg/mL** stock solution. This is the maximum concentration indicated to be soluble in DMSO [1].
- **Method:** Weigh the solid compound and dissolve it in the appropriate volume of DMSO. To aid dissolution, **use ultrasonic agitation** (e.g., in a sonicating water bath).
- **Storage:** Aliquot the stock solution to avoid repeated freeze-thaw cycles. For long-term storage, keep at **-80°C for up to 6 months**. For short-term use, store at **-20°C for up to 1 month**. Always use sealed containers to protect from moisture [1].

Suggested In Vitro Assay Protocols

The table below outlines key parameters for proposed experiments to characterize **Kgp-IN-1** hydrochloride.

Assay Type	Proposed Protocol & Key Parameters	Potential Readout / Analysis
Enzymatic Inhibition	• Incubate purified Rgp enzyme with varying concentrations of Kgp-IN-1 hydrochloride. • Use a fluorogenic or chromogenic substrate with an arginine residue (e.g., Bz-Arg-pNA).	• Monitor substrate cleavage over time (e.g., absorbance or fluorescence). • Calculate IC₅₀ (concentration for 50% inhibition). • Determine inhibition kinetics (e.g., K_i , mode of action).
Cellular Protection Assay	• Use a gingival keratinocyte or fibroblast cell line . • Pre-treat cells with Kgp-IN-1 before challenging with <i>P. gingivalis</i> or purified Rgp. • Measure cell viability (e.g., MTT assay) or host protein degradation (e.g., immunoblotting). • Quantify reduction in host cell death . • Measure protection of specific host proteins (e.g., cytokines, receptors).	Bacterial Phenotype Assay • Culture <i>P. gingivalis</i> (e.g., strain W50) in a defined medium with BSA as the sole protein source [2]. • Add Kgp-IN-1 to the growth medium. • Observe colony pigmentation on blood agar and measure growth kinetics [2]. • Lack of black pigmentation indicates successful Rgp/Kgp inhibition [2]. • Impaired growth in defined medium confirms role in nutrient acquisition [2].

Critical Considerations for Experimental Design

- **Solvent Controls:** Always include controls containing the same concentration of DMSO as used in the compound-treated groups, as DMSO can affect enzyme and cell activity.

- **Cellular Toxicity:** When moving to cellular models, it is crucial to perform dose-response curves to determine if the observed protective effects are due to Rgp inhibition or general cytotoxicity of the compound.
- **Target Specificity:** To confirm the compound's specificity for Rgp over other host or bacterial proteases, profiling its activity against a panel of other enzymes (e.g., Kgp, trypsin, cathepsins) is highly recommended.

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References

1. Kgp-IN-1 hydrochloride | Rgp Inhibitor [medchemexpress.com]
2. Attenuation of the Virulence of Porphyromonas gingivalis by ... [pmc.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States

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